

# Application Notes and Protocols: Bis-PEG3-PFP Ester Bioconjugation

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## Compound of Interest

Compound Name: *Bis-PEG3-PFP ester*

Cat. No.: *B606174*

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## Introduction

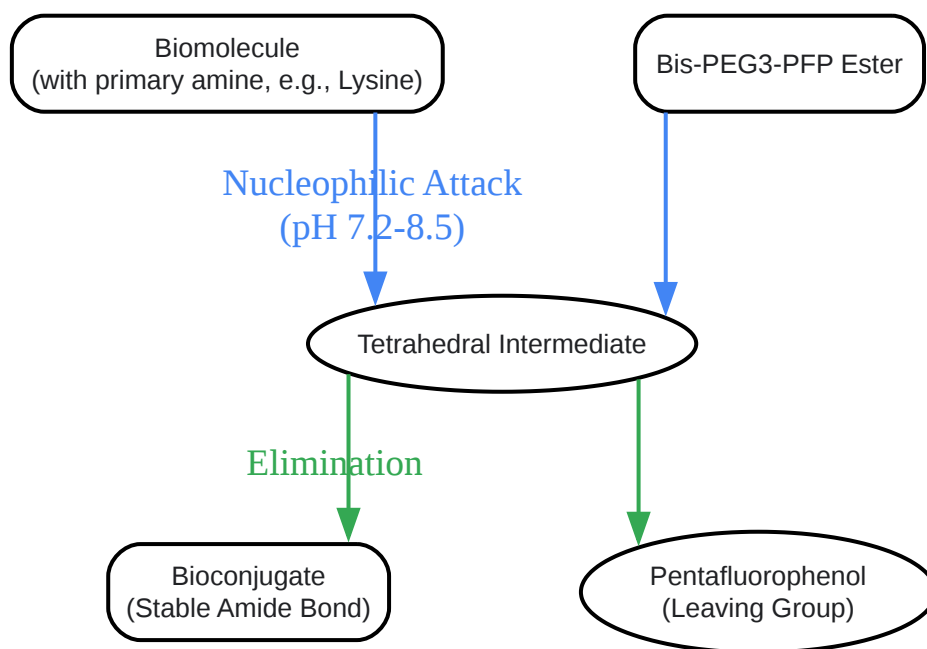
**Bis-PEG3-PFP ester** is a homobifunctional crosslinking agent utilized for the covalent conjugation of biomolecules. This reagent features two pentafluorophenyl (PFP) ester terminal groups, which are highly reactive towards primary and secondary amines, forming stable amide bonds.[1][2][3][4] The central core of the molecule consists of a hydrophilic polyethylene glycol (PEG) spacer, which enhances the water solubility of the crosslinker and the resulting conjugate, potentially reducing aggregation and immunogenicity.[5] PFP esters offer a distinct advantage over N-hydroxysuccinimide (NHS) esters due to their increased stability in aqueous solutions, leading to more efficient and reproducible conjugations with less susceptibility to hydrolysis as a competing reaction. This reagent is particularly well-suited for applications in protein crosslinking for structural studies, antibody-drug conjugate (ADC) development, surface modification of nanoparticles, and the preparation of other advanced bioconjugates.

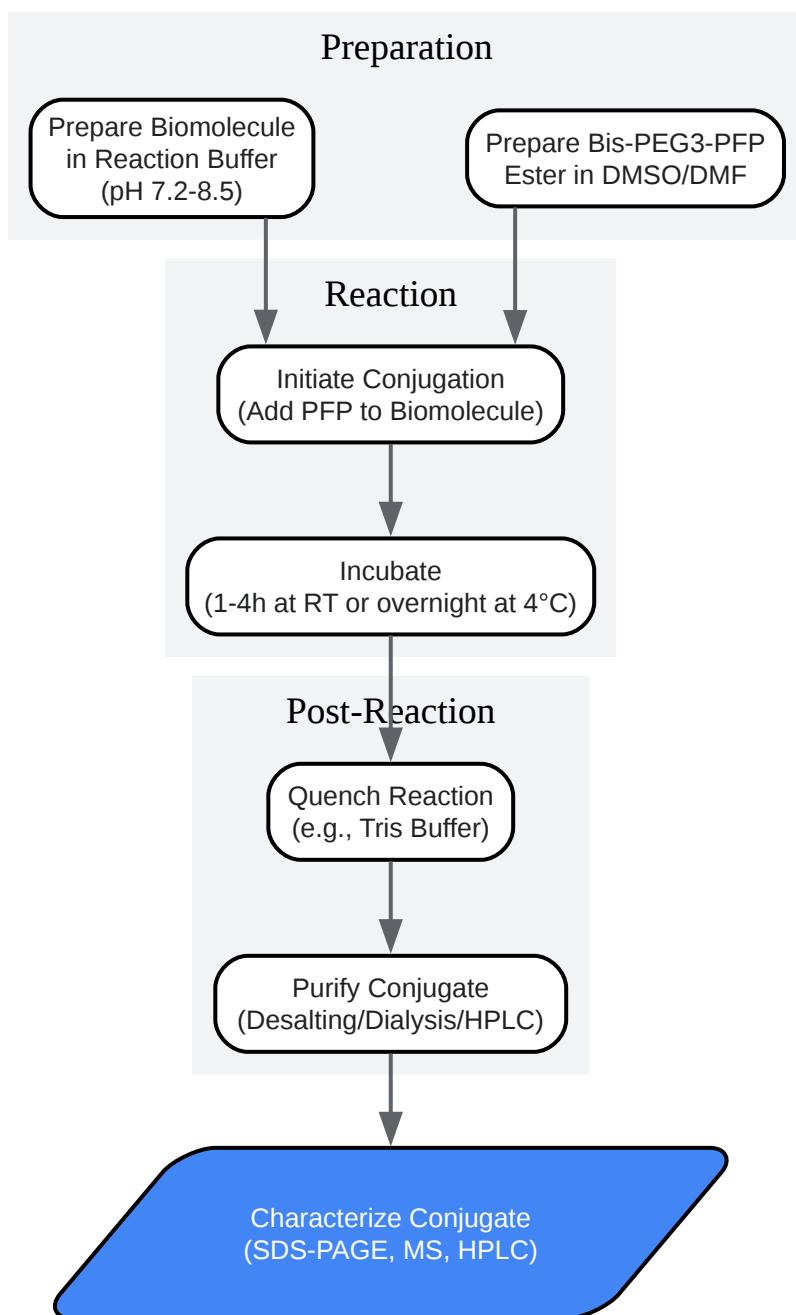
## Chemical Properties

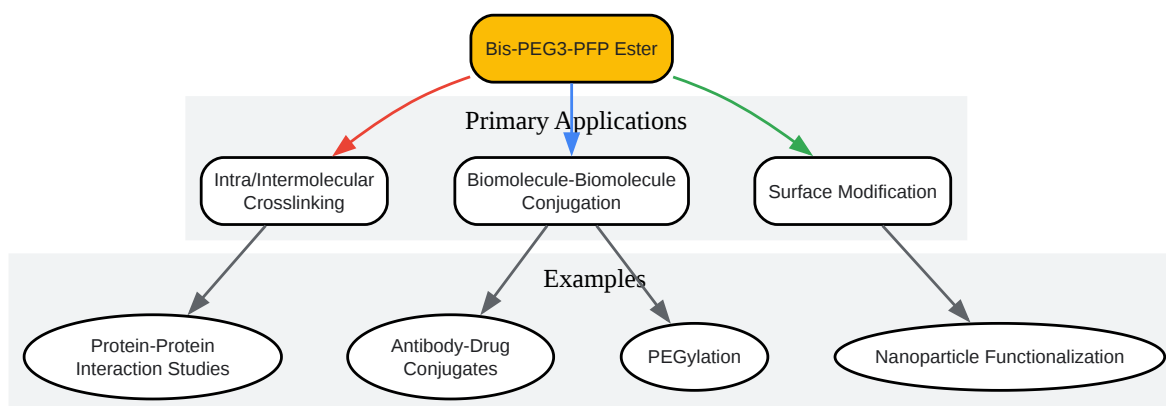
Property	Value	Reference
Chemical Name	(2,3,4,5,6-pentafluorophenyl) 3-[2-[2-[3-oxo-3-(2,3,4,5,6- pentafluorophenoxy)propoxy]et hoxy]ethoxy]propanoate	
Molecular Formula	C22H16F10O7	
Molecular Weight	582.4 g/mol	
CAS Number	1314378-13-6	
Purity	Typically ≥95%	
Appearance	White to off-white solid or oil	
Solubility	Soluble in organic solvents (DMSO, DMF); forms an emulsion in aqueous buffers	
Storage	-20°C with desiccant; moisture-sensitive	

## Reaction Mechanism

The bioconjugation reaction with **Bis-PEG3-PFP ester** involves the nucleophilic attack of a primary or secondary amine on the carbonyl carbon of the PFP ester. This results in the formation of a stable amide bond and the release of pentafluorophenol as a byproduct. The reaction is most efficient at a slightly basic pH (7.2-8.5), where the amine groups are deprotonated and thus more nucleophilic.







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## References

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- 5. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
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